

Biochemical and Application Data

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Compound Focus: KX1-004

Cat. No.: S548109

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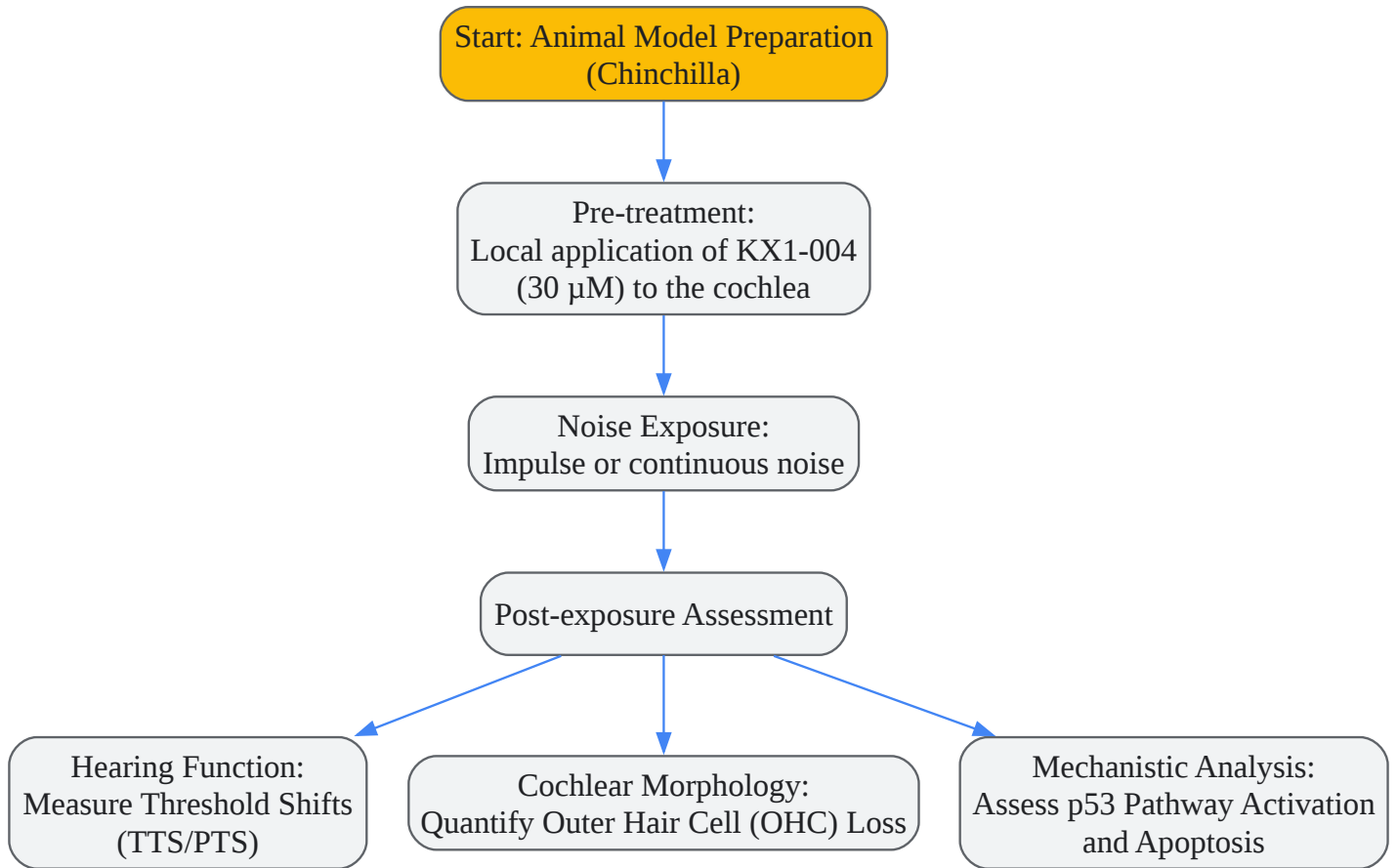
The table below summarizes the core quantitative data and known applications of **KX1-004** from the search results:

Property	Value / Information	Source / Context
Primary Target	Src-protein tyrosine kinase (Src-PTK)	[1] [2] [3]
IC ₅₀ Value	40 µM	[2] [4]
Mechanism	Non-ATP competitive inhibitor	[2] [3] [4]
Molecular Weight	284.29 g/mol	[2] [4]
Chemical Formula	C ₁₆ H ₁₃ FN ₂ O ₂	[2] [4]

| **Key Applications** | • Protection from noise-induced hearing loss (NIHL) in chinchilla models. • Originally synthesized as an anti-cancer chemotherapeutic drug. | [3] [5] [4] | | **Effective In Vivo Concentration** | 30 µM (applied locally to the cochlea in animal studies) | [4] |

Experimental Workflow for Hearing Loss Research

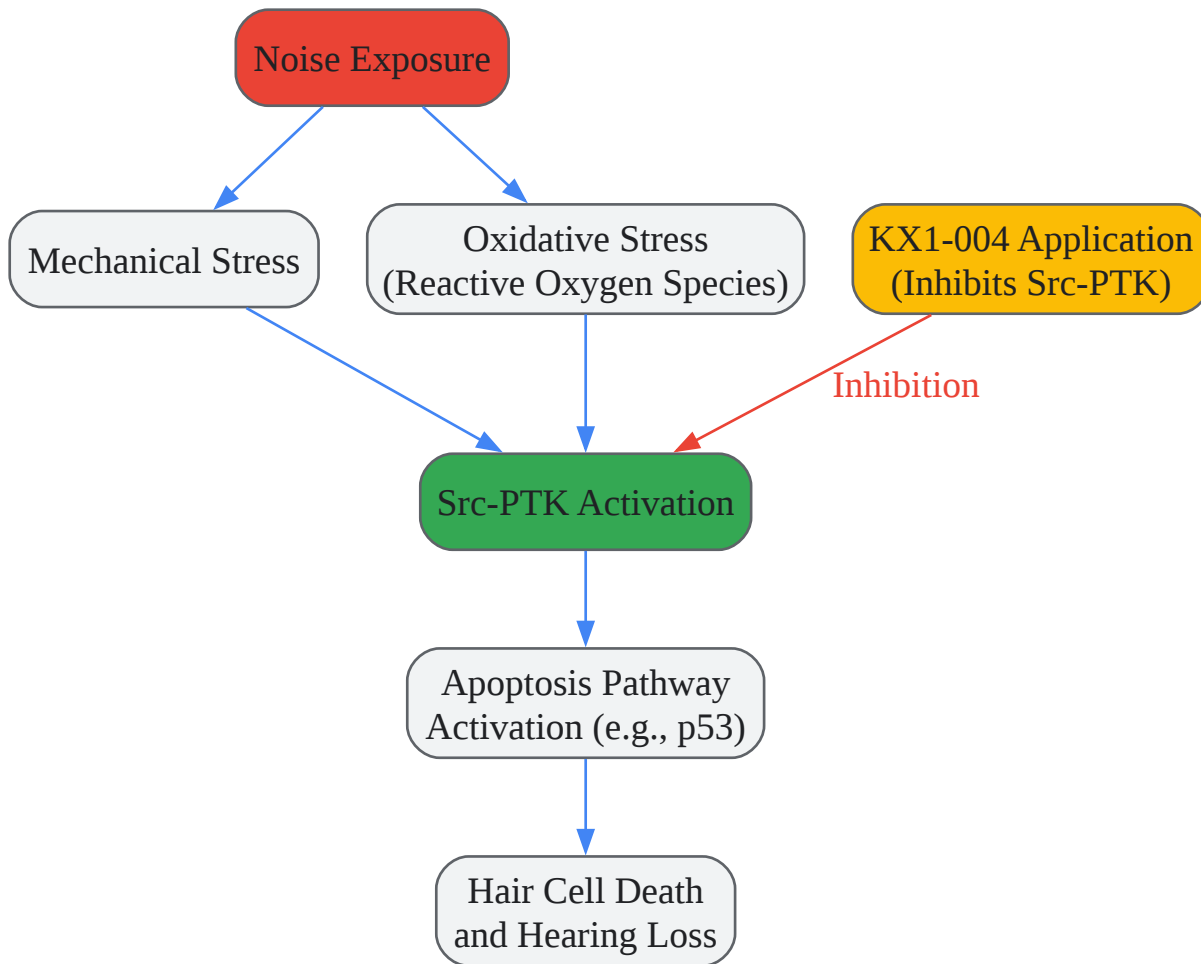
The primary documented application of **KX1-004** is in preclinical research for preventing noise-induced hearing loss. The general experimental workflow from these studies can be summarized as follows:



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Mechanism of Action in Hearing Protection

KX1-004 targets the Src-protein tyrosine kinase (Src-PTK) pathway, which is implicated in noise-induced damage to sensory hair cells in the cochlea. The proposed protective mechanism involves:



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In Vitro Protocol Guidance

While a full cell-based assay protocol for **KX1-004** is not explicitly detailed in the search results, you can establish one based on standard practices for kinase inhibitors and the available data:

- **Stock Solution Preparation:** **KX1-004** is soluble in **DMSO** at 57 mg/mL (200.49 mM) [2]. Prepare small aliquots of a 10-50 mM stock solution in DMSO and store at -20°C.
- **Working Concentration Range:** For initial experiments, use a range of concentrations up to 40 µM (the published IC₅₀ value) [2] [4].
- **Cell-Based Assay Considerations:**
 - **Cell Lines:** The *in vivo* research suggests relevance to sensory hair cell survival. Appropriate *in vitro* models could include hair cell-like cell lines or other cell lines responsive to Src-PTK signaling.

- **Treatment:** Dilute the stock solution in cell culture medium. Ensure the final concentration of DMSO is the same in all treatment groups (typically $\leq 0.1\%$ v/v).
- **Assay Readouts:** To mirror the known biology, key endpoints could include:
 - **Cell Viability:** Use assays like MTT or WST-1 to quantify protection against noise/stress-induced cell death.
 - **Apoptosis Markers:** Measure caspase activation or DNA fragmentation.
 - **Pathway Analysis:** Assess phosphorylation of Src-PTK and downstream targets like p53 via Western blot [1].

Notes for Researchers

- **Solubility:** **KX1-004** is insoluble in water. Use fresh, dry DMSO for stock solutions, and ensure proper dilution in aqueous buffers to avoid precipitation [2] [4].
- **Stability:** Store the powder at -20°C . For long-term stability of stock solutions, follow standard practices for small molecule inhibitors, as specific data was not found.
- **Positive Controls:** When designing assays for hearing loss protection, consider using other known protective agents mentioned in the literature, such as antioxidants or other Src inhibitors (e.g., KX2-329) for comparison [3].

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References

1. A putative role of p53 pathway against impulse noise induced ... [pubmed.ncbi.nlm.nih.gov]
2. KX1-004 | Src inhibitor | Mechanism | Concentration [selleckchem.com]
3. Protection from impulse noise-induced hearing loss with ... [sciencedirect.com]
4. KX1-004 - Potent Pp60c-src Kinase Inhibitor [apexbt.com]
5. Prevention of noise-induced hearing loss with Src-PTK ... [sciencedirect.com]

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